Futibatinib Technical Support Center: Stability and Storage Guidelines for Research

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Compound of Interest

Compound Name:	*Futibatinib*
CAS No.:	*1814961-20-0*
Cat. No.:	*B8055466*

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage conditions of **futibatinib**. Adherence to these guidelines is crucial for ensuring the integrity of experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **futibatinib**?

A: **Futibatinib** powder should be stored in a dry, dark place. For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), it is best to store the powder at -20°C.[1] The product is generally stable for several weeks during standard shipping at ambient temperatures.

Q2: What is the recommended solvent for making **futibatinib** stock solutions?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions of **futibatinib**.[2][3] It is crucial to use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound.[2]

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Q3: What is the solubility of **futibatinib** in DMSO?

A: The solubility of **futibatinib** in DMSO is high, with reported values of up to 84 mg/mL (200.74 mM) and 50 mg/mL (119.49 mM).[2][3] Sonication may be used to aid dissolution.[3]

Q4: How should I store **futibatinib** stock solutions?

A: Concentrated stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, store these aliquots at -80°C. For short-term use (within one week), aliquots can be kept at 4°C.[3]

Q5: Is **futibatinib** soluble in aqueous solutions like water or PBS?

A: **Futibatinib** is reported to be insoluble in water and ethanol.[2][4] Direct dilution of a concentrated DMSO stock into an aqueous medium can cause precipitation.[3]

Q6: How can I prepare working solutions of **futibatinib** in aqueous media (e.g., cell culture medium) without precipitation?

A: To prepare a working solution, it is recommended to perform a serial dilution. First, dilute the high-concentration DMSO stock solution to an intermediate concentration (e.g., 1 mM) with DMSO. Then, add the required volume of this intermediate stock to your aqueous buffer or cell culture medium.[3] To further minimize precipitation, pre-warm both the DMSO stock solution and the culture medium to 37°C before dilution.[3] If precipitation occurs, ultrasonic heating may help to redissolve the compound.[3]

Q7: What is the maximum recommended final concentration of DMSO in cell-based assays?

A: The final concentration of DMSO in cell culture should generally not exceed 0.1%. If a higher concentration is necessary, it is essential to run a vehicle control experiment to assess the effect of the solvent on the cells.[3]

Q8: Is **futibatinib** sensitive to light?

A: While specific photostability data is not extensively published, it is good laboratory practice to protect all research compounds from prolonged light exposure. Some suppliers indicate that

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compounds requiring light protection are shipped in amber vials.[3] Storing solutions in amber vials or tubes wrapped in foil is a recommended precautionary measure.

Q9: How can I confirm the stability of **futibatinib** under my experimental conditions?

A: The stability of **futibatinib** can be assessed using analytical methods like Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).[5] This technique allows for the sensitive and specific quantification of the compound over time in various matrices.

Data Summary Tables

Table 1: **Futibatinib** Solubility

Solvent	Solubility	Molar Concentration	Source
DMSO	84 mg/mL	200.74 mM	[2]
DMSO	50 mg/mL	119.49 mM	[3]
Water	Insoluble	N/A	[2]
Ethanol	Insoluble	N/A	[2]

Table 2: Recommended Storage Conditions

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Form	Storage Duration	Temperature	Additional Notes	Source
Solid (Powder)	Short-term (days to weeks)	0 - 4°C	Dry and dark conditions	[1]
Solid (Powder)	Long-term (months to years)	-20°C	Dry and dark conditions	[1]
DMSO Stock Solution	Short-term (≤ 1 week)	4°C	Aliquoted	[3]
DMSO Stock Solution	Long-term	-80°C	Aliquoted to avoid freeze-thaw cycles	[3]

Experimental Protocols

Protocol: Assessment of **Futibatinib** Metabolic Stability in Human Liver Microsomes

This protocol is adapted from a validated UPLC-MS/MS method for quantifying **futibatinib** and assessing its metabolic stability.[5]

1. Materials and Reagents:

- **Futibatinib**
- Human Liver Microsomes (HLMs)
- NADPH regenerating system (e.g., containing NADP+, glucose-6-phosphate, and glucose-6-phosphate dehydrogenase)
- Phosphate buffer (e.g., 0.1 M, pH 7.4)
- Acetonitrile (ACN) with internal standard (e.g., Erdafitinib) for protein precipitation
- UPLC-MS/MS system

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2. Preparation of Solutions:

- Prepare a stock solution of **futibatinib** in DMSO.
- Prepare working solutions by diluting the stock in the phosphate buffer.
- Prepare the HLM suspension in phosphate buffer to the desired concentration (e.g., 1 mg/mL).

3. Incubation Procedure:

- Pre-incubate the **futibatinib** working solution with the HLM suspension at 37°C for a short period (e.g., 5 minutes) to equilibrate.
- Initiate the metabolic reaction by adding the pre-warmed NADPH regenerating system.
- Collect aliquots at various time points (e.g., 0, 5, 15, 30, 60 minutes).
- Stop the reaction at each time point by adding the aliquot to a tube containing ice-cold acetonitrile with the internal standard. This will precipitate the microsomal proteins.

4. Sample Processing and Analysis:

- Vortex the quenched samples vigorously.
- Centrifuge the samples at high speed (e.g., >12,000 g) for 10-15 minutes to pellet the precipitated protein.
- Transfer the supernatant to a new plate or vial for analysis.
- Analyze the samples using a validated UPLC-MS/MS method. Chromatographic separation can be achieved on a C18 column with a gradient elution of 0.1% formic acid in water and acetonitrile.[5]
- Monitor the parent compound (**futibatinib**) using Multiple Reaction Monitoring (MRM) mode. For **futibatinib**, the transition m/z 419.2 → 296.0 can be used.[5]

5. Data Analysis:

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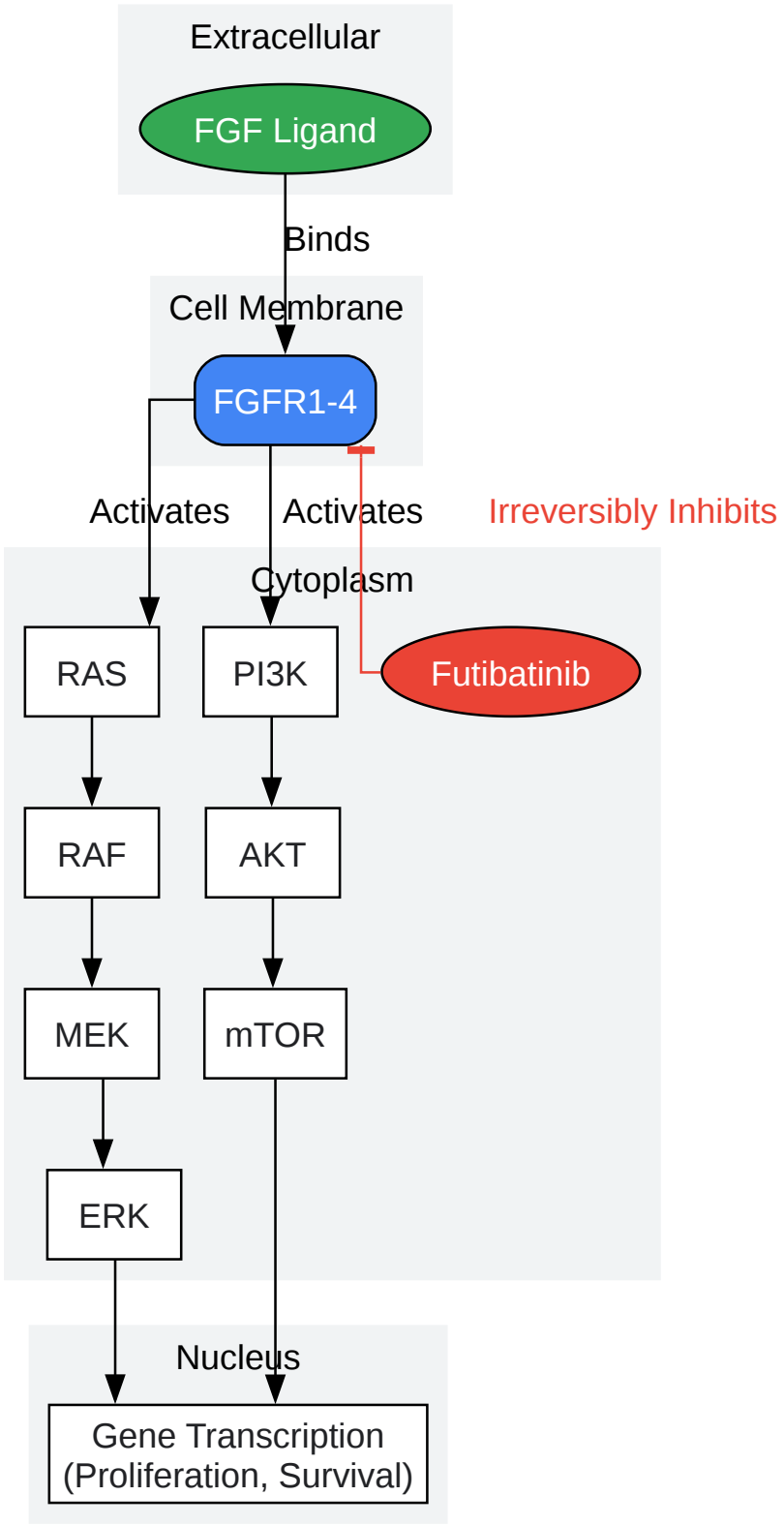
- Plot the natural logarithm of the percentage of **futibatinib** remaining versus time.
- Determine the slope of the linear portion of the curve, which represents the elimination rate constant (k).
- Calculate the in vitro half-life (t½) using the formula: t½ = 0.693 / k.
- Calculate the in vitro intrinsic clearance (CLint) using the formula: CLint = (0.693 / t½) / (mg of microsomal protein/mL).

Visualizations

Futibatinib Signaling Pathway

Futibatinib is an irreversible inhibitor of Fibroblast Growth Factor Receptors (FGFR1-4).[6] By covalently binding to a cysteine residue in the ATP-binding pocket of the FGFR kinase domain, it blocks receptor phosphorylation and subsequent activation of downstream signaling pathways, such as the RAS-MAPK and PI3K-AKT pathways, which are crucial for cell proliferation and survival.[6][7]

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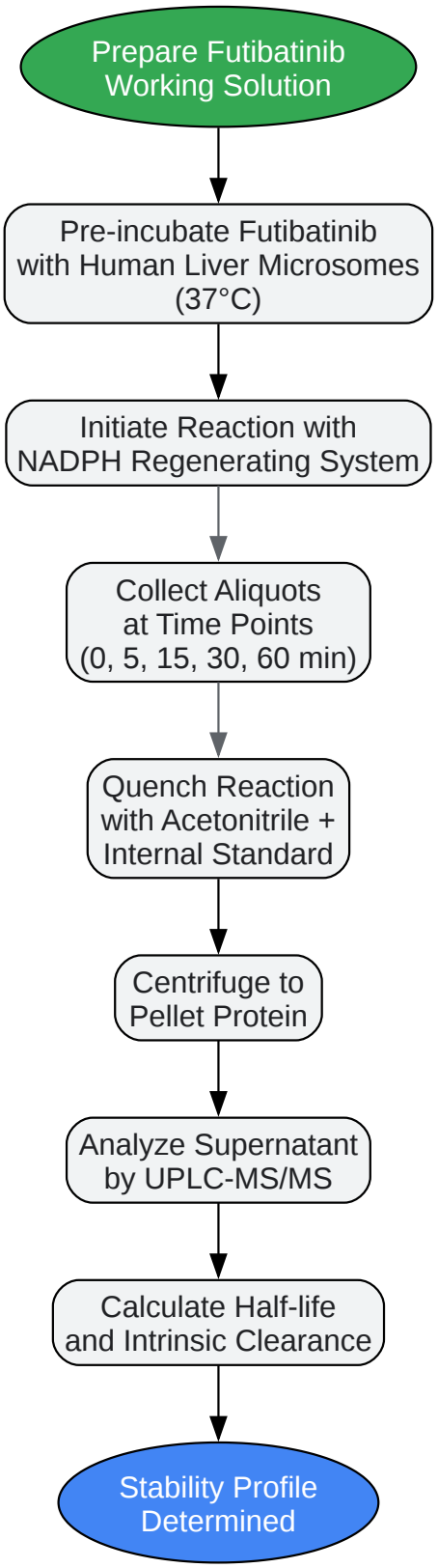
Caption: **Futibatinib** mechanism of action on the FGFR signaling pathway.

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Experimental Workflow for Stability Assessment

The following diagram outlines the key steps in performing an in vitro stability assay for **futibatinib** using human liver microsomes.

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Caption: Workflow for assessing **futibatinib**'s metabolic stability.

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